

# Application Notes and Protocols: Large-Scale Synthesis of Diazo Compounds Using Tosyl Azide

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## Compound of Interest

	4-(3-Tosyl-2-(tosylmethyl)propanoyl)benzoic acid
Compound Name:	
Cat. No.:	B2699762

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## Introduction

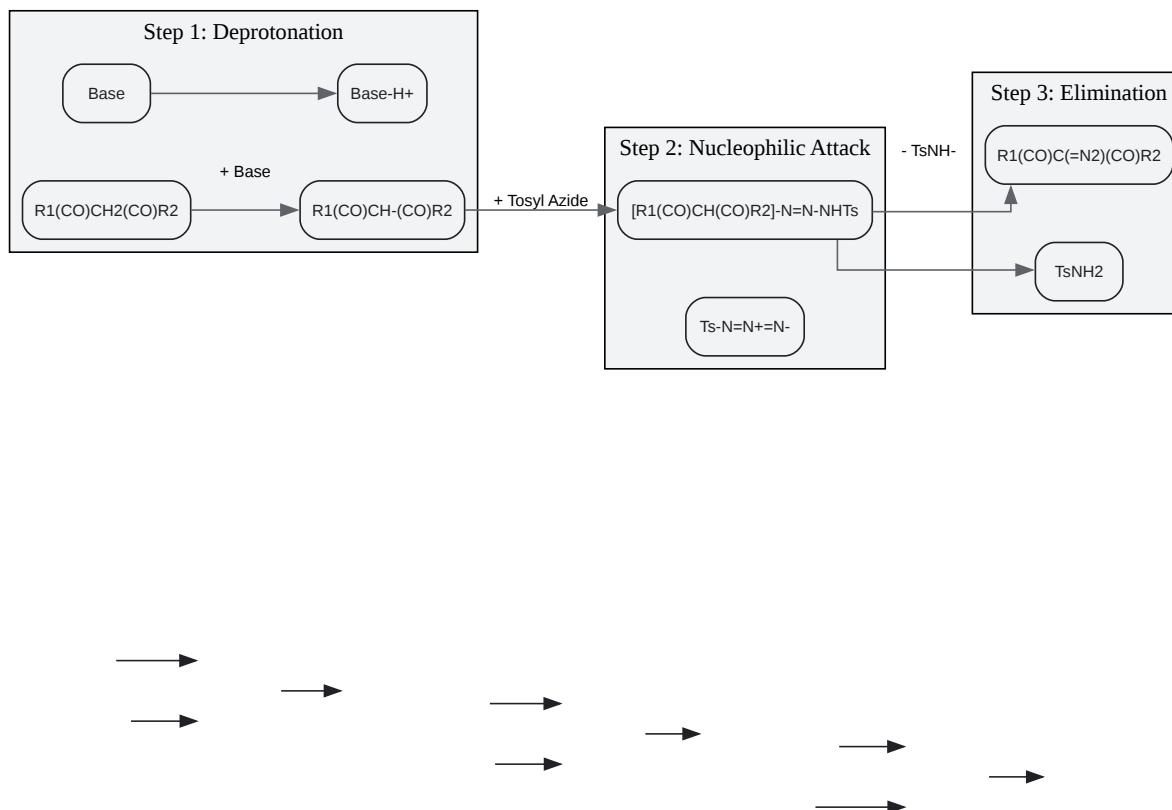
Diazo compounds are invaluable synthetic intermediates in organic chemistry, serving as precursors to carbenes and carbenoids, and participating in a wide array of transformations including cyclopropanations, C-H insertions, and Wolff rearrangements.<sup>[1][2][3]</sup> Among the various methods for their synthesis, the diazo-transfer reaction using p-toluenesulfonyl azide (tosyl azide,  $\text{TsN}_3$ ) is a common and efficient approach, particularly for compounds with active methylene groups.<sup>[4][5]</sup> However, the inherent instability and potential hazards associated with both tosyl azide and the resulting diazo compounds pose significant challenges for large-scale synthesis.<sup>[1][6][7][8][9]</sup>

This guide provides a comprehensive overview of the large-scale synthesis of diazo compounds using tosyl azide, with a strong emphasis on safety, scalability, and practical application. We will delve into the mechanistic underpinnings of the reaction, provide detailed protocols for both batch and continuous flow processes, and offer expert insights to navigate the complexities of handling these energetic materials.

## I. Theoretical Background and Mechanistic Insights

The reaction between an active methylene compound and tosyl azide, often referred to as the Regitz diazo transfer, is the cornerstone of this methodology.<sup>[5]</sup> The mechanism involves the deprotonation of the active methylene compound by a base to form a nucleophilic enolate. This enolate then attacks the electrophilic terminal nitrogen atom of tosyl azide.<sup>[10]</sup> The resulting intermediate undergoes further transformation to yield the diazo compound and p-toluenesulfonamide as a byproduct.

## Reaction Mechanism



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